

3-Benzyloxy-5-chlorophenylboronic acid molecular weight

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Compound of Interest

Compound Name: 3-Benzyloxy-5-chlorophenylboronic acid

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An In-depth Technical Guide on the Molecular Weight of **3-Benzyloxy-5-chlorophenylboronic acid**

For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of chemical compounds is fundamental. This document provides a detailed breakdown of the molecular weight of **3-Benzyloxy-5-chlorophenylboronic acid**, a compound of interest in various research applications.

Molecular Formula and Composition

The chemical formula for **3-Benzyloxy-5-chlorophenylboronic acid** is $C_{13}H_{12}BClO_3$ ^[1]. This formula indicates that each molecule of the compound is composed of the following elements:

- Carbon (C): 13 atoms
- Hydrogen (H): 12 atoms
- Boron (B): 1 atom
- Chlorine (Cl): 1 atom
- Oxygen (O): 3 atoms

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **3-Benzyloxy-5-chlorophenylboronic acid** are provided in the table below.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	13	12.011[2][3][4]	156.143
Hydrogen	H	12	1.008[5][6][7][8]	12.096
Boron	B	1	10.81[9][10][11][12][13]	10.81
Chlorine	Cl	1	35.45[14][15][16][17][18]	35.45
Oxygen	O	3	15.999[19][20][21][22][23]	47.997
Total			262.496	

Based on this calculation, the molecular weight of **3-Benzyloxy-5-chlorophenylboronic acid** is approximately 262.50 g/mol [24].

Note on Experimental Protocols and Visualizations: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight, which is a fundamental chemical property derived from its atomic composition. Such protocols and diagrams are relevant to the experimental use and biological activity of a compound, which are beyond the scope of this particular technical guide.

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